

Personal protective equipment for handling (S)-3-methylcyclohexanone

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Compound of Interest

Compound Name: (S)-3-methylcyclohexanone

Cat. No.: B3050304

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Essential Safety and Handling Guide for (S)-3-Methylcyclohexanone

(S)-3-Methylcyclohexanone is a flammable liquid and irritant that requires careful handling to ensure laboratory safety. This guide provides essential information on personal protective equipment, safe handling protocols, and emergency procedures to minimize risks for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of **(S)-3-Methylcyclohexanone**. Key data is summarized below.

Property	Value
Molecular Formula	C7H12O
Molecular Weight	112.17 g/mol [1] [2]
Appearance	Clear colorless to very faintly yellow liquid [1]
Boiling Point	168-169 °C
Melting Point	-73.5 °C [1]
Flash Point	48 °C (118.4 °F) - closed cup [2]
Density	0.916 g/mL at 25 °C
Solubility	Insoluble in water; soluble in oils. [1]
Vapor Pressure	1.5 mmHg [1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table outlines the recommended equipment for various laboratory scenarios.

Scenario	Eye and Face Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling	Chemical safety goggles	Appropriate protective gloves	Lab coat	Not required under normal use with adequate ventilation[3]
Potential for Splashing	Chemical safety goggles and face shield	Appropriate protective gloves	Chemical-resistant apron over a lab coat	Not required with adequate ventilation
Emergency (e.g., Spill)	Chemical safety goggles and face shield	Appropriate protective gloves	Appropriate protective clothing to prevent skin exposure[3]	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

It is imperative to use explosion-proof electrical, ventilating, and lighting equipment when handling **(S)-3-Methylcyclohexanone**.^[4] Ensure that eyewash stations and safety showers are in close proximity to the workstation.^[5]

Safe Handling and Storage Protocol

Adherence to a strict handling and storage protocol is essential for maintaining a safe laboratory environment.

Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leakage.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[4]^[5]

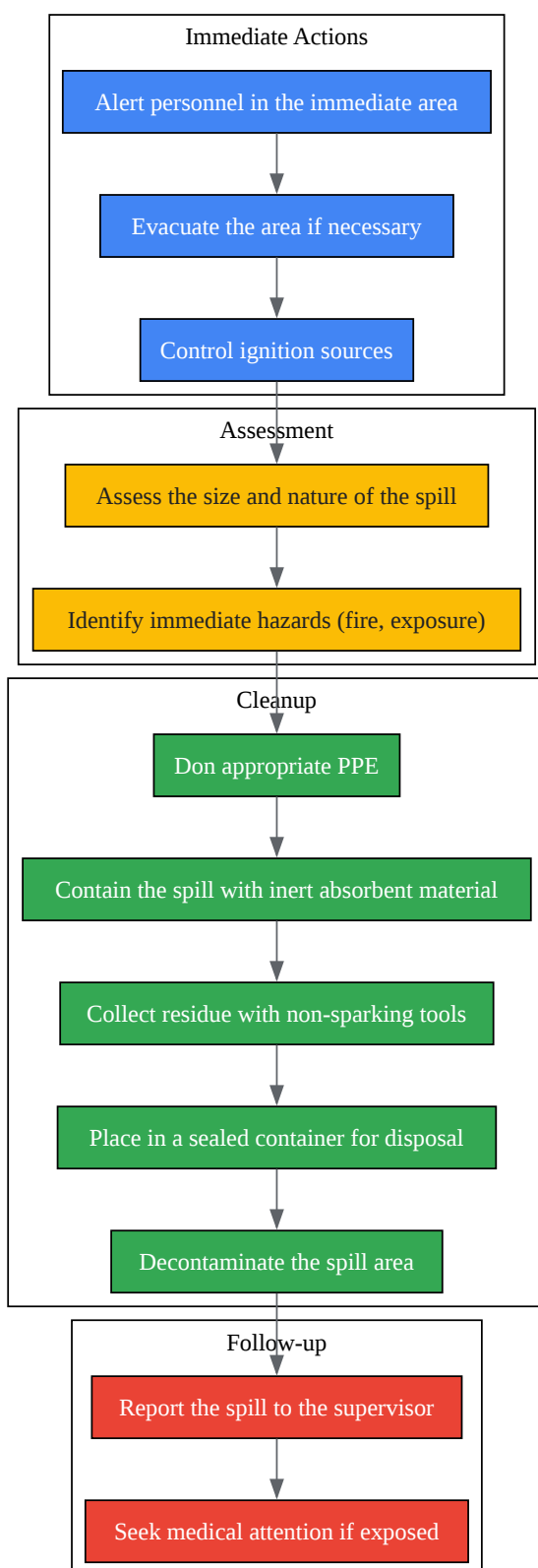
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[4\]](#)[\[5\]](#)
- Store in a designated flammables area.[\[4\]](#)
- Incompatible materials to avoid include strong oxidizing agents, strong bases, and strong reducing agents.

Dispensing and Use:

- Handle only in a well-ventilated area, preferably in a chemical fume hood.
- Ground and bond containers when transferring material to prevent static discharge.
- Use only non-sparking tools.[\[4\]](#)
- Avoid contact with eyes, skin, and clothing.[\[5\]](#)
- Avoid inhalation of vapor or mist.[\[5\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)

Emergency Spill Response Workflow

In the event of a spill, a systematic and calm response is crucial to mitigate hazards.

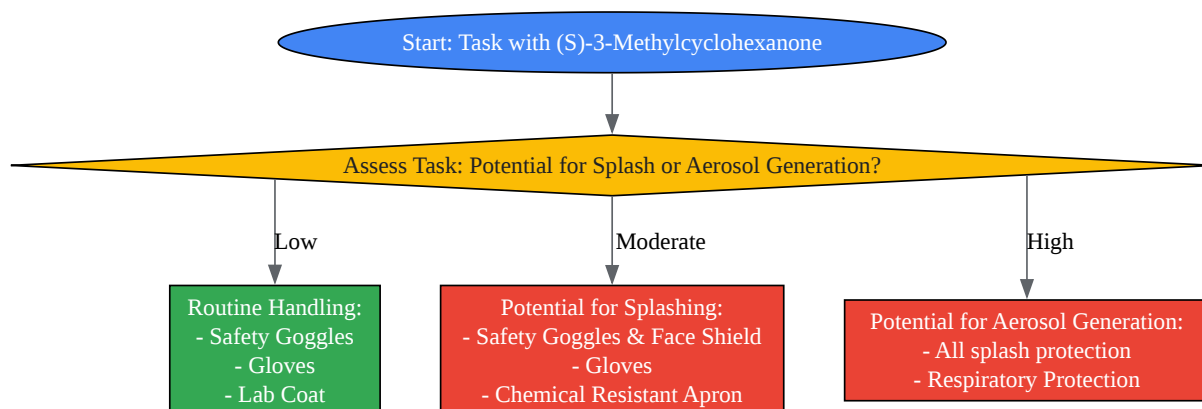


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Caption: Workflow for responding to a spill of **(S)-3-Methylcyclohexanone**.

PPE Selection Decision Tree

The appropriate level of PPE is dictated by the specific task being performed.



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Caption: Decision-making process for selecting appropriate PPE.

Disposal Plan

Proper disposal of **(S)-3-Methylcyclohexanone** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Collect waste **(S)-3-Methylcyclohexanone** and any contaminated materials (e.g., absorbent pads, gloves, and disposable lab coats) in a designated, properly labeled, and sealed container.^[6]
- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

Disposal Procedure:

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.
- Consult local, regional, and national hazardous waste regulations for complete and accurate classification.
- Dispose of the waste through a licensed disposal company.[7]
- One approved method of disposal is to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Contaminated packaging should be disposed of as unused product.[7]
- Do not empty into drains or release into the environment.

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